Advanced Structural and Synthetic Profiling of Methyl 2-(3-formylphenyl)benzoate Derivatives

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Compound of Interest

Compound Name:	*Methyl 2-(3-formylphenyl)benzoate*
CAS No.:	*205823-15-0*
Cat. No.:	*B3368166*

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Executive Summary & Rationale

In the landscape of modern drug discovery and materials science, the biphenyl scaffold remains a privileged pharmacophore. Specifically, **Methyl 2-(3-formylphenyl)benzoate** (CAS 205823-15-0) represents a highly versatile, sterically hindered building block[1]. This compound features two orthogonal functional groups—an ortho-methyl ester and a meta-formyl group—distributed across a non-planar biphenyl axis.

As a Senior Application Scientist, I have structured this whitepaper to dissect the conformational dynamics, de novo synthesis, and orthogonal derivatization of this core. The methodologies detailed herein are designed as self-validating systems, ensuring high fidelity and reproducibility in the synthesis of complex active pharmaceutical ingredients (APIs).

Molecular Architecture & Conformational Dynamics

The three-dimensional conformation of **Methyl 2-(3-formylphenyl)benzoate** is dictated by the steric bulk of the ortho-methoxycarbonyl group.

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- Dihedral Angle Distortion: Unlike flat, conjugated biphenyls, the ortho-substitution forces the two aromatic rings out of coplanarity, typically resulting in a dihedral angle of 50°–70°. This non-planar geometry is critical for preventing non-specific DNA intercalation while enabling the molecule to act as a "conformational lock" within deep, narrow hydrophobic pockets of target proteins (e.g., bromodomains or GPCR allosteric sites).

- Vectorial Projection: The meta-formyl group on the adjacent ring provides a synthetic vector that projects away from the biphenyl axis. This allows for the introduction of solubilizing groups or hydrogen-bond donors/acceptors that can interact with solvent-exposed residues without disrupting the hydrophobic binding of the biphenyl core.

Synthetic Methodology: The Suzuki-Miyaura Paradigm

The construction of sterically hindered biphenyls is notoriously challenging due to slow oxidative addition and competitive protodeboronation. To synthesize the core scaffold, we employ a highly optimized Palladium-catalyzed Suzuki-Miyaura cross-coupling utilizing dialkylbiaryl phosphine ligands[2].

Self-Validating Experimental Protocol: Core Synthesis

Objective: Synthesize **Methyl 2-(3-formylphenyl)benzoate** via cross-coupling of methyl 2-bromobenzoate and (3-formylphenyl)boronic acid[3].

- Reagent Preparation & Degassing:
  - To an oven-dried Schlenk flask, add methyl 2-bromobenzoate (1.0 equiv, 10 mmol) and (3-formylphenyl)boronic acid (1.2 equiv, 12 mmol).
  - Causality: A 1.2 equivalent excess of the boronic acid is strictly required to offset competitive hydrolytic deboronation, which is accelerated in basic aqueous media[3].
  - Add anhydrous K_3PO_4 (2.0 equiv, 20 mmol).
  - Suspend in a Toluene/H_2O mixture (4:1 v/v, 50 mL). Subject the mixture to three rigorous freeze-pump-thaw cycles.

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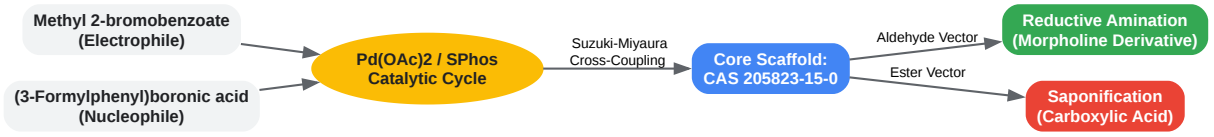
- Causality: Dissolved oxygen will irreversibly oxidize the electron-rich phosphine ligand to its inactive phosphine oxide, terminating the Pd(0) catalytic cycle[3].

- Catalyst Introduction:
  - Under a strict argon atmosphere, add $Pd(OAc)_2$ (2 mol%) and SPhos (2-Dicyclohexylphosphino-2′,6′-dimethoxybiphenyl) (4 mol%).
  - Causality: The bulky, electron-rich nature of SPhos facilitates the oxidative addition of the sterically hindered ortho-substituted aryl bromide and accelerates reductive elimination, preventing catalyst trapping[2].

- Reaction Execution:
  - Heat the biphasic mixture to 90 °C with vigorous stirring for 12 hours. Monitor via TLC (Hexanes/EtOAc 8:2).

- Workup & Purification:
  - Cool to room temperature, dilute with EtOAc (100 mL), and wash sequentially with distilled water and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, concentrate in vacuo, and purify via silica gel flash chromatography to yield the pure biphenyl core.



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Synthetic workflow and orthogonal functionalization of the biphenyl core.

Orthogonal Derivatization Workflows

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The true utility of CAS 205823-15-0 lies in the orthogonal reactivity of its functional groups, allowing for divergent library synthesis[1].

Pathway A: Aldehyde Trajectory (Reductive Amination)

To improve aqueous solubility and introduce basic pharmacophores, the formyl group is targeted.

- Protocol: Dissolve the core scaffold (1.0 equiv) and a secondary amine (e.g., morpholine, 1.1 equiv) in anhydrous 1,2-dichloroethane. Add glacial acetic acid (1.0 equiv) to catalyze iminium ion formation. Stir for 1 hour, then add sodium triacetoxyborohydride ($NaBH(OAc)_3$, 1.5 equiv).

- Causality: $NaBH(OAc)_3$ is a mild reducing agent that selectively reduces the intermediate iminium ion without reducing the unreacted aldehyde or the methyl ester, ensuring absolute chemoselectivity.

Pathway B: Ester Trajectory (Saponification)

To generate a hydrogen-bond donor or a site for subsequent amide coupling, the ester is hydrolyzed.

- Protocol: Dissolve the core scaffold in THF/H_2O (3:1). Add $LiOH \cdot H_2O$ (3.0 equiv) and stir at room temperature for 4 hours. Acidify with 1M HCl to pH 3 to precipitate the free carboxylic acid.

- Causality: LiOH in a mixed aqueous-organic solvent system provides mild, rapid saponification while avoiding the degradation of the delicate biphenyl system that harsher conditions (like refluxing NaOH) might cause.

Quantitative Physicochemical Data

The functionalization of the core scaffold drastically alters its physicochemical properties, tailoring it for specific biological targets.

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Compound / Derivative	Derivatization Strategy	MW (g/mol)	cLogP	TPSA (Å²)	H-Bond Donors
Core (CAS 205823-15-0)	None	240.25	3.10	43.4	0
Derivative A	Reductive Amination (Morpholine)	311.38	2.85	32.7	0
Derivative B	Saponification (Free Acid)	226.23	2.50	54.4	1
Derivative C	Wittig Olefination (Styrene analog)	314.38	4.55	26.3	0

Pharmacological Applications

Derivatives of **Methyl 2-(3-formylphenyl)benzoate** are highly effective at disrupting protein-protein interactions (PPIs). The twisted biphenyl core acts as a structural wedge, binding to deep hydrophobic pockets, while the functionalized arms (amines or acids) form electrostatic interactions with the target's surface residues.

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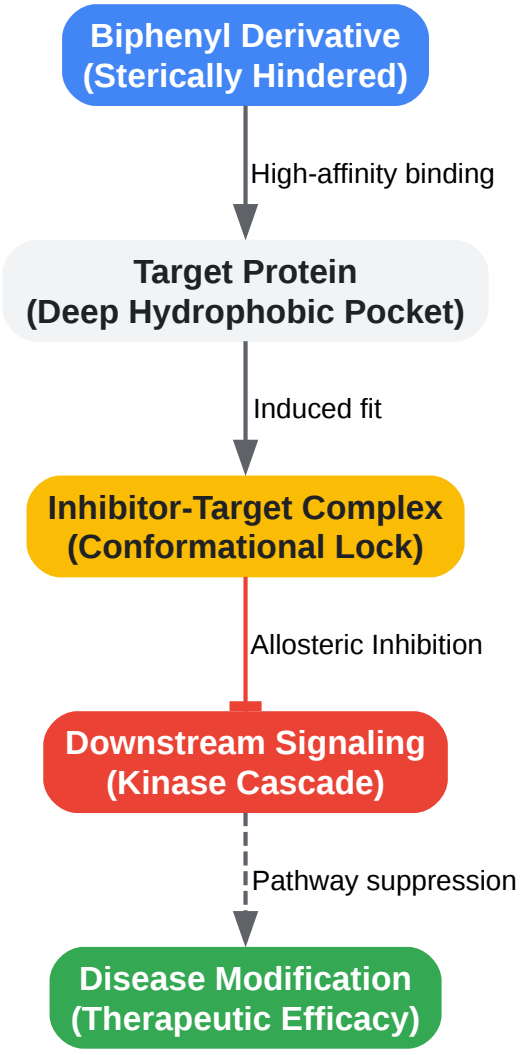

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Pharmacological signaling pathway modulation by sterically hindered biphenyl inhibitors.

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- Title: Palladium-Catalyzed Suzuki-Miyaura Cross-coupling Reactions Employing Dialkylbiaryl Phosphine Ligands - PMC | Source: nih.gov | URL:[Link]

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